

An In-depth Technical Guide to m-PEG26-NHS Ester

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *m*-PEG26-NHS ester

Cat. No.: B15548471

[Get Quote](#)

Authored for: Researchers, Scientists, and Drug Development Professionals

Introduction

m-PEG26-NHS ester is a monofunctional, amine-reactive polyethylene glycol (PEG) reagent. It is a member of the N-hydroxysuccinimide (NHS) ester family of PEG derivatives, which are foundational tools in bioconjugation, protein modification, and drug delivery. The designation "m-PEG26" signifies a methoxy-capped polyethylene glycol chain composed of 26 ethylene glycol repeating units. This specific chain length provides a defined spacer arm and molecular weight, while the NHS ester functionality enables the covalent attachment of the PEG chain to primary amines on target molecules.

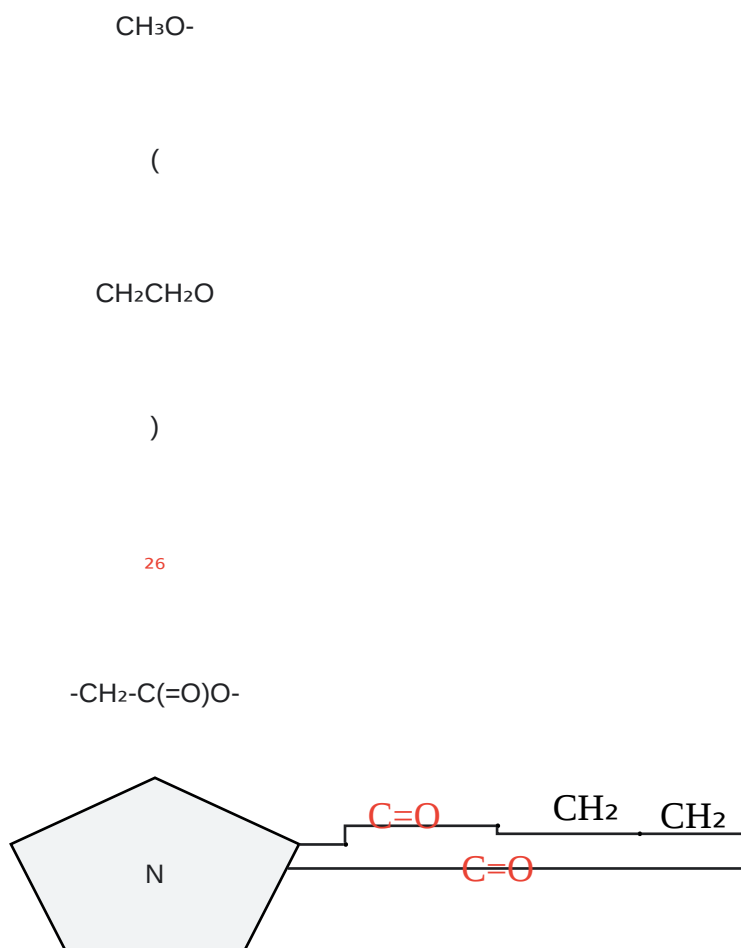
The process of covalently attaching PEG chains to molecules, known as PEGylation, is a widely adopted strategy to enhance the therapeutic and diagnostic properties of proteins, peptides, antibodies, and small molecules.[1][2] Key advantages conferred by PEGylation include improved solubility and stability, extended circulatory half-life, reduced immunogenicity, and decreased non-specific protein binding.[3][4] This guide provides a comprehensive technical overview of **m-PEG26-NHS ester**, including its chemical properties, reaction mechanisms, detailed experimental protocols, and applications.

Core Concepts and Chemical Properties

The structure of **m-PEG26-NHS ester** consists of three key components: a terminal methoxy group, a hydrophilic 26-unit polyethylene glycol polymer backbone, and a terminal N-hydroxysuccinimide ester reactive group.

- **Methoxy (m) Group:** This group caps one end of the PEG chain, rendering it chemically inert and preventing unwanted crosslinking reactions.
- **Polyethylene Glycol (PEG) Chain:** The chain of 26 ethylene glycol units forms a flexible, hydrophilic spacer arm. This chain is responsible for the beneficial physicochemical properties imparted to the conjugated molecule, such as increased hydrodynamic radius and water solubility.[\[3\]](#)
- **N-Hydroxysuccinimide (NHS) Ester:** This is the amine-reactive functional group. It reacts efficiently with primary amines ($-NH_2$) present on molecules, such as the N-terminus of proteins and the side chains of lysine residues, to form a stable and covalent amide bond.[\[1\]](#)
[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Chemical Structure

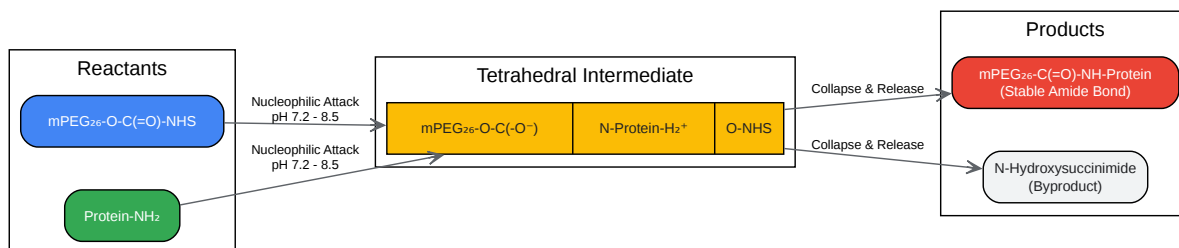


[Click to download full resolution via product page](#)

Caption: Chemical structure of **m-PEG26-NHS ester**.

Reaction Mechanism

The conjugation reaction proceeds via nucleophilic acyl substitution. The deprotonated primary amine on a target molecule acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This forms a transient tetrahedral intermediate that subsequently collapses, releasing N-hydroxysuccinimide as a byproduct and forming a stable amide bond.^{[4][9][10]}



[Click to download full resolution via product page](#)

Caption: Reaction of **m-PEG26-NHS ester** with a primary amine.

A critical factor for successful conjugation is the reaction pH. The optimal range is typically between 7.2 and 8.5.[11] Below this range, primary amines are protonated and non-nucleophilic, while at higher pH values, the rate of hydrolysis of the NHS ester increases significantly, which competes with the desired aminolysis reaction and reduces conjugation efficiency.[2][9][11]

Quantitative Data Summary

The following tables provide key quantitative data for the handling and use of **m-PEG26-NHS ester**.

Table 1: Physicochemical Properties of **m-PEG26-NHS Ester**

Property	Value	Notes
Appearance	White to off-white solid	
Molecular Weight (Approx.)	~1300 g/mol	Exact MW can vary slightly based on the linker and PEG polydispersity.
Solubility	Soluble in DMF, DMSO, DCM. [5] [6] [12]	Dissolve in an anhydrous organic solvent before diluting into aqueous buffer.

| Purity | >90% | Purity of the NHS ester is critical; it degrades over time.[\[13\]](#) |

Table 2: Recommended Reaction Conditions for Protein PEGylation

Parameter	Recommended Condition	Rationale / Notes
pH	7.2 - 8.5	Balances amine reactivity with NHS ester hydrolysis. [1] [2] [11]
Temperature	Room Temp (20-25°C) or 4°C	Lower temperature can reduce hydrolysis and side reactions. [5] [6] [12]
Reaction Time	30 - 120 minutes	30-60 min at RT; 2 hours at 4°C or on ice. [6] [12]
Molar Excess	10 - 20 fold (PEG:Protein)	Starting point; optimize to achieve desired degree of labeling. [5] [6] [11]
Compatible Buffers	Phosphate-buffered saline (PBS)	Must be free of primary amines (e.g., Tris, glycine). [5] [6] [12]

| Quenching Reagent| Tris, Glycine, Lysine | Added to a final concentration of 20-50 mM to stop the reaction.[\[11\]](#) |

Experimental Protocols

Important Handling and Storage:

- **Moisture Sensitivity:** m-PEG-NHS esters are highly sensitive to moisture.[\[5\]](#)[\[6\]](#)[\[12\]](#) Store desiccated at -20°C.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- **Preparation:** Allow the vial to equilibrate to room temperature before opening to prevent condensation.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- **Solution Stability:** The NHS ester hydrolyzes readily in aqueous solutions.[\[12\]](#) Therefore, dissolve the reagent immediately before use and discard any unused solution. Do not prepare stock solutions for storage.[\[5\]](#)[\[6\]](#)[\[12\]](#)

Protocol for Protein PEGylation

This protocol outlines a general procedure for labeling a protein with **m-PEG26-NHS ester**.

- **Buffer Exchange:**
 - Ensure the protein sample (typically 1-10 mg/mL) is in an amine-free buffer, such as 1X PBS, at a pH of 7.2-8.0.[\[5\]](#)[\[6\]](#)
 - If the protein is in a buffer containing Tris or glycine, perform buffer exchange using dialysis or a desalting column.[\[5\]](#)[\[12\]](#)
- **Prepare m-PEG26-NHS Ester Solution:**
 - Immediately before use, weigh a small amount of **m-PEG26-NHS ester**.
 - Dissolve it in anhydrous DMSO or DMF to a final concentration of 10 mM (e.g., dissolve ~6.5 mg in 0.5 mL of solvent).[\[6\]](#)[\[12\]](#)
- **Calculate Molar Excess:**
 - Determine the moles of protein in your reaction.

- Calculate the volume of the 10 mM **m-PEG26-NHS ester** solution needed to achieve a 20-fold molar excess.[\[5\]](#)[\[6\]](#)
- Conjugation Reaction:
 - Add the calculated volume of the **m-PEG26-NHS ester** solution to the protein solution while gently stirring. The final concentration of the organic solvent should not exceed 10% of the total reaction volume.[\[5\]](#)[\[6\]](#)
 - Incubate the reaction for 30-60 minutes at room temperature or for 2 hours on ice.[\[5\]](#)[\[6\]](#)
- Quench Reaction:
 - Add a quenching buffer (e.g., 1M Tris-HCl, pH 7.5) to a final concentration of 20-50 mM.
 - Incubate for an additional 15-30 minutes to ensure any unreacted NHS ester is hydrolyzed.[\[11\]](#)
- Purification:
 - Remove unreacted **m-PEG26-NHS ester** and the NHS byproduct from the PEGylated protein conjugate using size-exclusion chromatography (SEC), dialysis, or spin desalting columns.[\[5\]](#)[\[6\]](#)[\[12\]](#)
- Storage:
 - Store the purified PEGylated protein under the same conditions that are optimal for the unmodified protein.

Protocol for Small Molecule Modification

This protocol is for modifying small molecules containing a primary amine in an anhydrous environment.

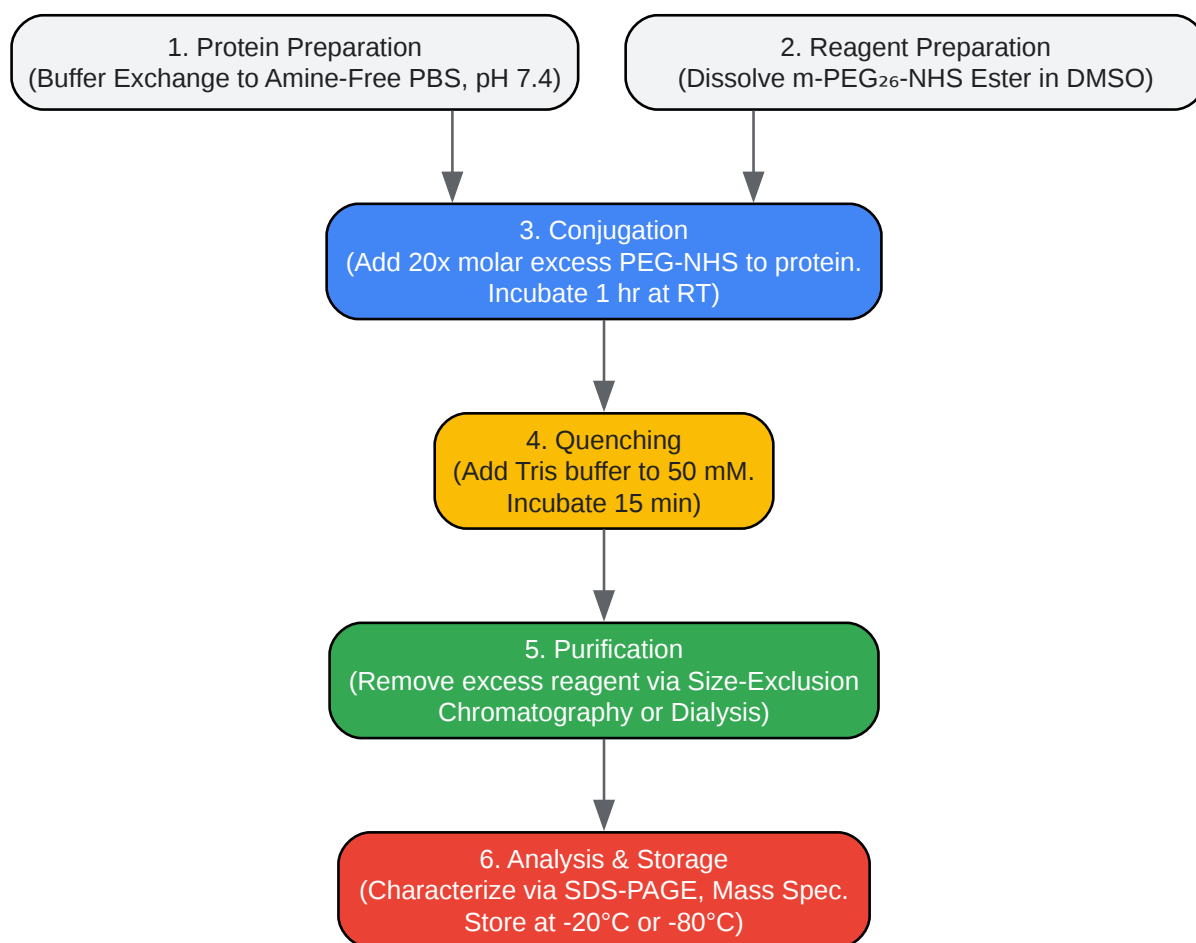
- Dissolve Substrate:
 - In a dry glass vial under an inert atmosphere (e.g., nitrogen or argon), dissolve the amine-bearing small molecule in an appropriate anhydrous organic solvent (e.g., DMF, DCM,

THF).[6][12]

- Add Reagents:
 - Under continuous stirring, add a non-nucleophilic organic base (e.g., triethylamine (TEA) or diisopropylethylamine (DIPEA)) to the solution (typically 1.1 to 2.0 equivalents).
 - Add the **m-PEG26-NHS ester**, typically at a 1:1 or 1.2:1 molar ratio relative to the small molecule.[12]
- Reaction:
 - Stir the reaction mixture at room temperature for 3-24 hours.[6][12]
 - Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup and Purification:
 - Once the reaction is complete, perform a standard organic synthesis workup (e.g., aqueous wash, extraction, drying over sodium sulfate).
 - Purify the final PEGylated small molecule product using column chromatography.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the PEGylation of a therapeutic protein.



[Click to download full resolution via product page](#)

Caption: General workflow for protein PEGylation.

Applications in Research and Drug Development

m-PEG26-NHS ester and similar reagents are indispensable in modern biotechnology and pharmaceutical development.

- **Drug Delivery and Pharmacokinetics:** The primary application is to improve the pharmacokinetic profile of therapeutic proteins and peptides, extending their in-vivo half-life and reducing dosing frequency.[2][3]
- **Antibody-Drug Conjugates (ADCs):** PEG linkers are often incorporated into ADCs to bridge the cytotoxic payload and the antibody, enhancing solubility and stability.[4][7]

- Surface Modification: The reagent is used to PEGylate surfaces (e.g., nanoparticles, liposomes, medical devices) to reduce non-specific protein adsorption and improve biocompatibility.[3][4]
- Biomarker Labeling: Attaching a PEG spacer can improve the solubility and reduce the aggregation of labeled biomolecules for diagnostic and research applications.[3]
- PROTACs: In the development of proteolysis-targeting chimeras (PROTACs), PEG linkers are widely used to connect the two ligand-binding heads.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. creativepegworks.com [creativepegworks.com]
- 2. The pH-dependent formation of PEGylated bovine lactoferrin by branched polyethylene glycol (PEG)-N-hydroxysuccinimide (NHS) active esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. peg.bocsci.com [peg.bocsci.com]
- 4. precisepeg.com [precisepeg.com]
- 5. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 6. broadpharm.com [broadpharm.com]
- 7. PEG NHS ester, Amine Reactive Reagent | BroadPharm [broadpharm.com]
- 8. NHS ester PEG, PEGylation Products - Biopharma PEG [biochempeg.com]
- 9. mocsci.com [mocsci.com]
- 10. NHS-PEG-NHS, SC-PEG-SC- Biopharma PEG [biochempeg.com]
- 11. benchchem.com [benchchem.com]
- 12. Protocol for PEG NHS Reagents | AxisPharm [axispharm.com]
- 13. precisepeg.com [precisepeg.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to m-PEG26-NHS Ester]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15548471/docs#an-in-depth-technical-guide-to-m-peg26-nhs-ester\]](https://www.benchchem.com/product/b15548471/docs#an-in-depth-technical-guide-to-m-peg26-nhs-ester)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)